

The Strategic Importance of 3,5-Difluoro-4-methylbenzonitrile in Synthesis

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Compound of Interest

Compound Name: 3,5-Difluoro-4-methylbenzonitrile

Cat. No.: B575272

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3,5-Difluoro-4-methylbenzonitrile is a highly valued intermediate due to the unique electronic properties conferred by its difluorinated aromatic ring and the versatile reactivity of the nitrile group. The incorporation of fluorine atoms into organic molecules is a well-established strategy in drug design to modulate key pharmacokinetic and pharmacodynamic properties such as metabolic stability, lipophilicity, and binding affinity.^[1] This makes fluorinated building blocks like **3,5-Difluoro-4-methylbenzonitrile** indispensable for the synthesis of novel active pharmaceutical ingredients (APIs) and next-generation crop protection agents.^{[1][2][3]}

Identifying and Qualifying Commercial Suppliers

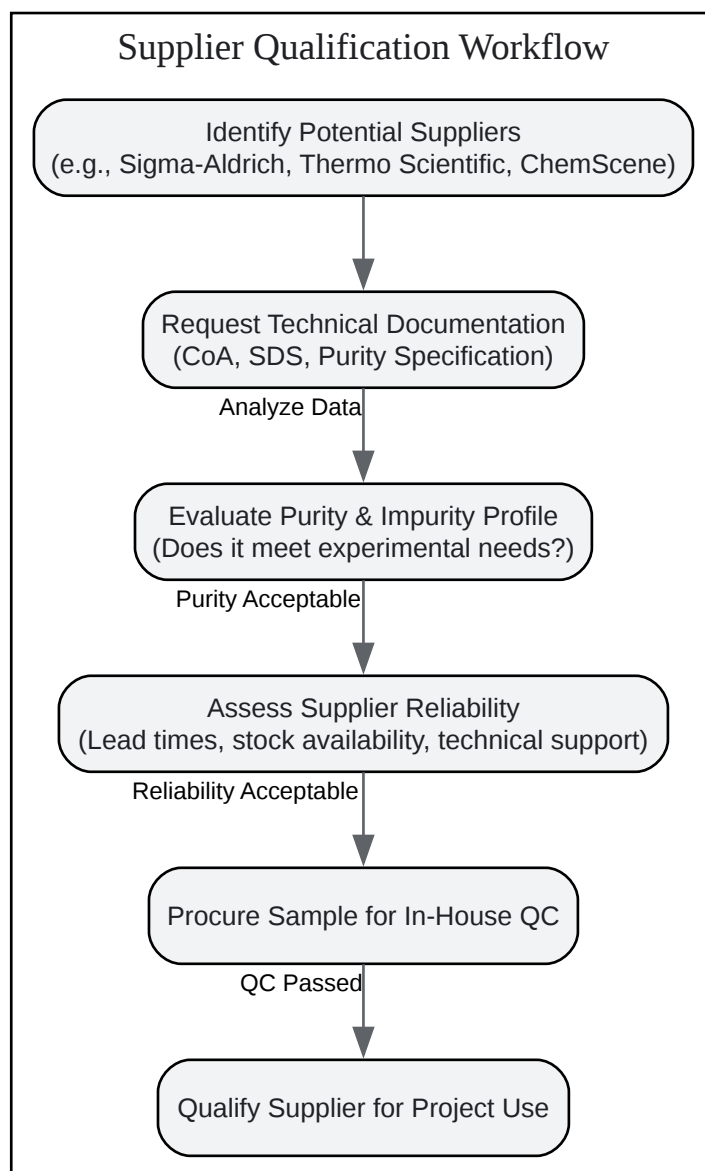
The procurement of high-purity chemical intermediates is a critical first step in any research and development campaign. The quality of the starting material directly impacts the success of subsequent synthetic steps, influencing yield, purity of the final compound, and the reproducibility of results.

While a vast number of suppliers exist, they can be broadly categorized into large, multinational corporations and smaller, specialized chemical synthesis labs.

Representative Commercial Suppliers:

Supplier Category	Examples	Key Strengths
Global Chemical Distributors	Sigma-Aldrich (Merck), Thermo Scientific (Alfa Aesar), TCI Chemicals	Extensive catalog, robust quality management systems, readily available documentation (CoA, SDS). [4] [5] [6] [7]
Specialty & Niche Manufacturers	ChemScene, Synthonix, Benchchem	Focus on novel and complex molecules, custom synthesis capabilities, often cater to early-stage R&D. [8] [9] [10]
Fine Chemical Producers	NINGBO INNO PHARMCHEM CO.,LTD	Expertise in scalable synthesis for pharmaceutical and agrochemical intermediates. [1]

It is imperative for researchers to conduct due diligence when selecting a supplier. The following workflow outlines a systematic approach to qualifying a vendor for **3,5-Difluoro-4-methylbenzonitrile**.



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Caption: A workflow for qualifying commercial suppliers of **3,5-Difluoro-4-methylbenzonitrile**.

Technical Specifications and Quality Control

Ensuring the quality and consistency of **3,5-Difluoro-4-methylbenzonitrile** is paramount for reproducible research.^[11] Reputable suppliers will provide a Certificate of Analysis (CoA) detailing the purity and physical properties of a specific batch.

Typical Specifications for **3,5-Difluoro-4-methylbenzonitrile**:

Parameter	Typical Specification	Analytical Method
Appearance	White to off-white crystalline solid	Visual Inspection
Purity (Assay)	≥97%	Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC)
Identity	Conforms to structure	¹ H NMR, ¹³ C NMR, ¹⁹ F NMR, Mass Spectrometry (MS)
Melting Point	47-51 °C (for the related 3-fluoro-4-methylbenzonitrile)[7]	Melting Point Apparatus
Solvent Content	Specified (e.g., <1%)	GC Headspace

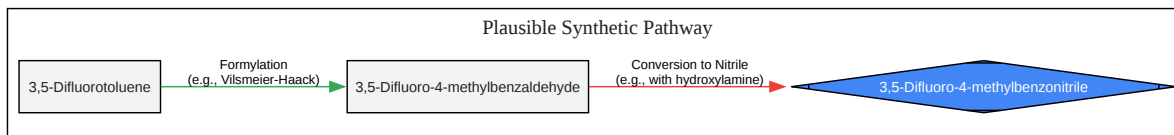
The Critical Role of Analytical Methods

A combination of analytical techniques is required to ensure the identity, purity, and consistency of the material.[11]

- Chromatography (GC/HPLC): These are the primary methods for determining the purity of the compound and quantifying any impurities. The choice between GC and HPLC depends on the volatility and thermal stability of the compound and its impurities.[12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H, ¹³C, and ¹⁹F NMR are essential for confirming the chemical structure of the molecule and identifying any structural isomers or related impurities.
- Mass Spectrometry (MS): MS provides information on the molecular weight of the compound, further confirming its identity.[12]

Synthesis Routes and Potential Impurities

Understanding the synthetic origin of **3,5-Difluoro-4-methylbenzonitrile** is crucial for anticipating potential impurities. While the exact commercial synthesis routes are proprietary, a plausible pathway can be inferred from the chemical literature. A common strategy involves the formylation of a difluorinated precursor followed by conversion to the nitrile.



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Caption: A plausible synthetic route to **3,5-Difluoro-4-methylbenzonitrile**.

Potential Impurities to Consider:

- Unreacted Starting Materials: Residual 3,5-difluorotoluene or the intermediate aldehyde.
- Reagents and Catalysts: Traces of chemicals used in the synthesis and purification steps.
- Byproducts: Compounds formed from side reactions, such as over-oxidation or incomplete conversion.
- Isomers: Positional isomers that may be difficult to separate.

Safe Handling and Storage

As with any laboratory chemical, proper handling and storage procedures are essential. Always consult the supplier-provided Safety Data Sheet (SDS) for detailed information.[\[13\]](#)

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[\[5\]](#)[\[14\]](#)
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[\[14\]](#)
- In case of contact:
 - Skin: Wash off with soap and plenty of water.[\[13\]](#)

- Eyes: Rinse thoroughly with plenty of water for at least 15 minutes.[13]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Conclusion

Sourcing **3,5-Difluoro-4-methylbenzonitrile** requires a diligent approach that extends beyond simply placing an order. By carefully evaluating suppliers, scrutinizing technical documentation, and understanding the chemical context of the material, researchers can ensure a reliable supply of this critical building block. This foundational step is essential for the integrity and success of ambitious research and development programs in the pharmaceutical and agrochemical industries.

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